

# 4-Amino-2-chloronicotinonitrile molecular weight and formula

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## Compound of Interest

Compound Name: 4-Amino-2-chloronicotinonitrile

Cat. No.: B6590771

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## Technical Guide: 4-Amino-2-chloronicotinonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **4-Amino-2-chloronicotinonitrile**, a key intermediate in various synthetic applications.

## Core Molecular Data

The fundamental molecular properties of **4-Amino-2-chloronicotinonitrile** are summarized below, providing a ready reference for experimental design and analysis.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>4</sub> ClN <sub>3</sub>
Molecular Weight	153.57 g/mol
CAS Number	1194341-42-8
Canonical SMILES	<chem>N#CC1=C(Cl)N=CC=C1N</chem>

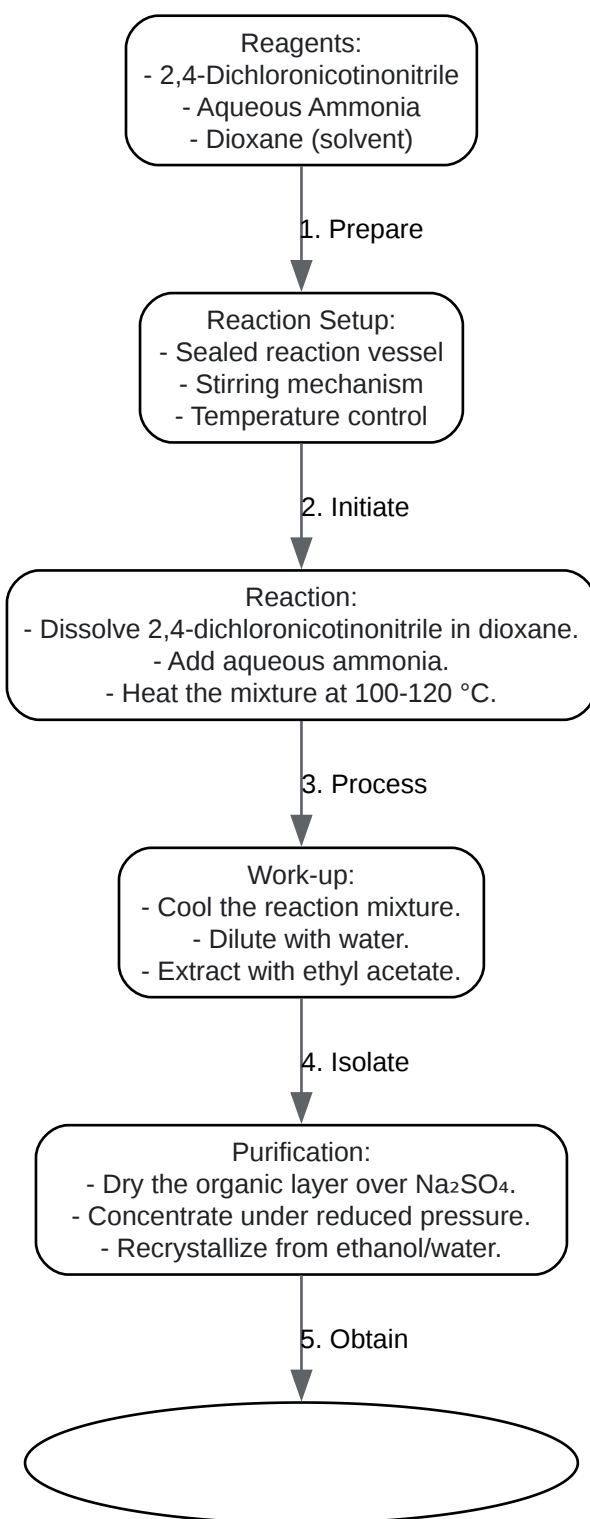
## Synthesis Protocol

A plausible and efficient method for the preparation of **4-Amino-2-chloronicotinonitrile** involves the nucleophilic aromatic substitution of a di-substituted precursor. The following protocol is based on established chemical principles for analogous transformations.

## Synthesis of 4-Amino-2-chloronicotinonitrile from 2,4-Dichloronicotinonitrile

Principle: This synthesis route relies on the selective displacement of the chlorine atom at the 4-position of the pyridine ring by an amino group. The greater electrophilicity of the C4 position, activated by the electron-withdrawing nitrile group and the ring nitrogen, facilitates nucleophilic attack by ammonia.

Experimental Workflow:



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Figure 1: Workflow for the synthesis of **4-Amino-2-chloronicotinonitrile**.

Methodology:

- **Reaction Setup:** In a sealed pressure vessel equipped with a magnetic stirrer, dissolve one equivalent of 2,4-dichloronicotinonitrile in a suitable solvent such as dioxane.
- **Addition of Reagent:** Add an excess of concentrated aqueous ammonia (approximately 5-10 equivalents) to the solution.
- **Reaction Conditions:** Seal the vessel and heat the mixture to a temperature between 100-120°C with vigorous stirring. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Carefully vent the vessel. Dilute the mixture with water and transfer it to a separatory funnel.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate (3 x 50 mL).
- **Purification:** Combine the organic extracts and dry over anhydrous sodium sulfate. Filter the drying agent and concentrate the solvent under reduced pressure to yield the crude product. Further purification can be achieved by recrystallization from a solvent system like ethanol-water to afford **4-Amino-2-chloronicotinonitrile** as a solid.

## Analytical Protocols

Accurate characterization and purity assessment are critical. The following section outlines a standard analytical method for **4-Amino-2-chloronicotinonitrile**.

### High-Performance Liquid Chromatography (HPLC) Analysis

**Principle:** Reversed-phase HPLC is a robust method for the separation and quantification of moderately polar compounds like **4-Amino-2-chloronicotinonitrile**. The separation is based on the differential partitioning of the analyte between a nonpolar stationary phase and a polar mobile phase.

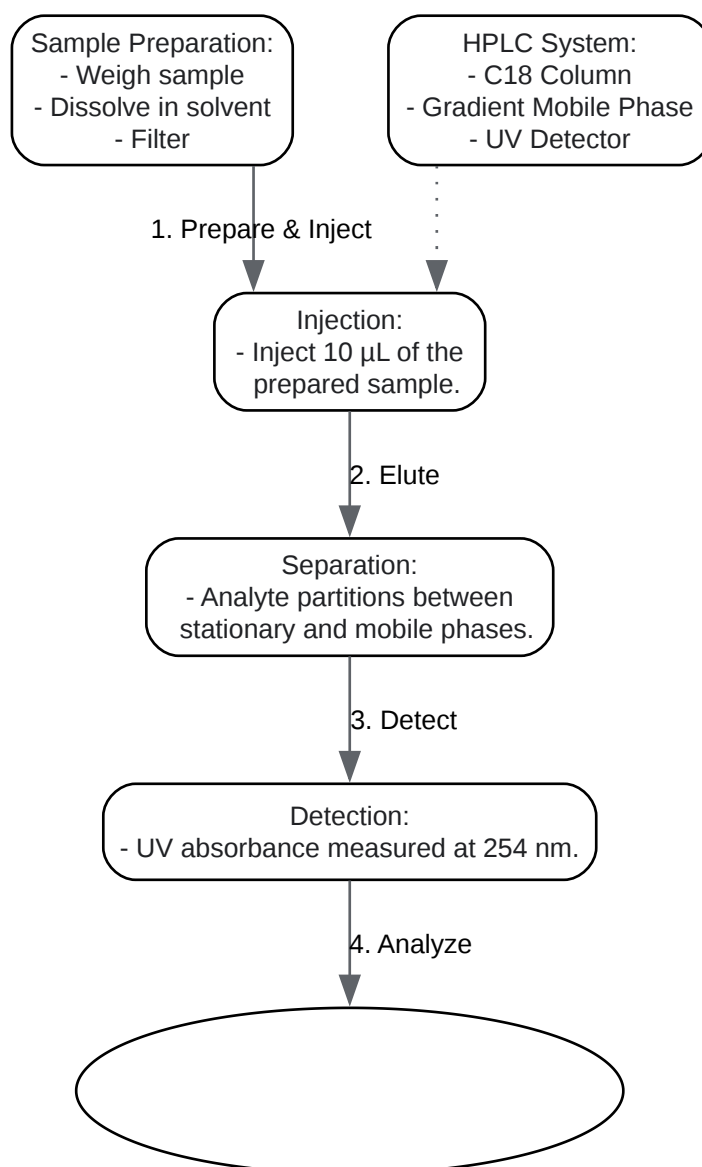
**Instrumentation and Conditions:**

Parameter	Specification
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	A: Water with 0.1% Formic Acid B: Acetonitrile with 0.1% Formic Acid
Gradient	20% to 80% B over 15 minutes
Flow Rate	1.0 mL/min
Detection	UV at 254 nm
Injection Volume	10 µL
Column Temperature	30 °C

#### Sample Preparation:

- Accurately weigh approximately 10 mg of the **4-Amino-2-chloronicotinonitrile** sample.
- Dissolve the sample in a 1:1 mixture of acetonitrile and water to a final concentration of 1 mg/mL.
- Filter the solution through a 0.45 µm syringe filter prior to injection.

#### Logical Flow of HPLC Analysis:



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Figure 2: Logical workflow for the HPLC analysis of **4-Amino-2-chloronicotinonitrile**.

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